

Application Notes and Protocols: Preparation of Tyrphostin AG 528 Stock Solution in DMSO

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Compound of Interest

Compound Name: Tyrphostin AG 528

Cat. No.: B15613086

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **Tyrphostin AG 528** in Dimethyl Sulfoxide (DMSO). **Tyrphostin AG 528** is a potent inhibitor of the Epidermal Growth Factor Receptor (EGFR) and ErbB2/HER2 tyrosine kinases, making it a valuable tool in cancer research and drug development.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Tyrphostin AG 528**.

Parameter	Value	Source(s)
Molecular Weight	306.32 g/mol	[1] [2]
Appearance	Light yellow to yellow solid	[3] [4]
Solubility in DMSO	20-61 mg/mL (65-199 mM)	[1] [2] [3] [5] [6]
IC50 for EGFR	4.9 µM	[1] [2]
IC50 for ErbB2/HER2	2.1 µM	[1] [2]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a concentrated stock solution of **Tyrphostin AG 528** in DMSO. It is crucial to use fresh, anhydrous DMSO as its hygroscopic nature can reduce the solubility of the compound.^{[1][3]}

Materials:

- **Tyrphostin AG 528** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer
- Ultrasonic bath (optional, but recommended for higher concentrations)^[3]
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- **Acclimatization:** Allow the vial of **Tyrphostin AG 528** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Carefully weigh the desired amount of **Tyrphostin AG 528** powder using a calibrated balance in a chemical fume hood.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the vial containing the powder. For example, to prepare a 10 mM stock solution, add the appropriate volume of DMSO based on the mass of the compound.
- **Dissolution:**
 - Cap the vial securely and vortex thoroughly until the powder is completely dissolved.

- For higher concentrations, sonication in an ultrasonic bath may be necessary to facilitate dissolution.^[3] Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[1][2]}
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (6 months to 1 year).^{[1][3][4]}

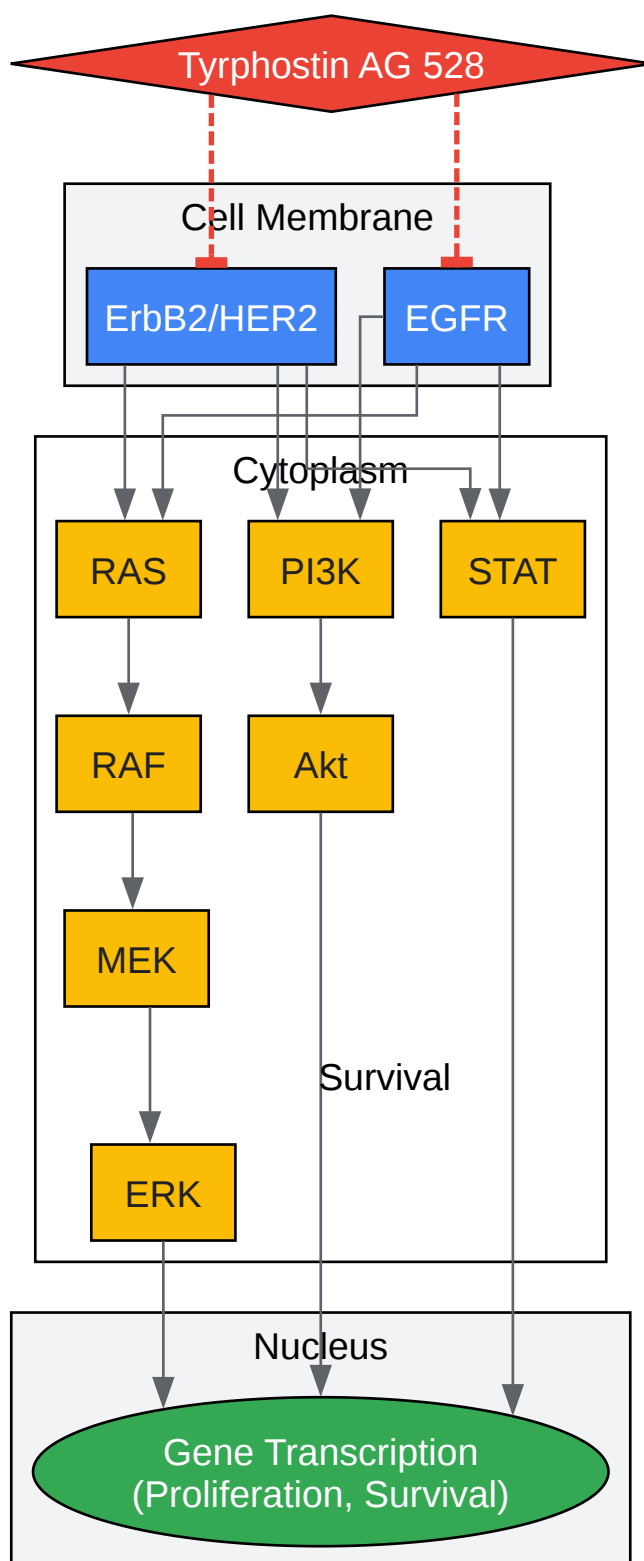
Molarity Calculation Formula:

To calculate the volume of DMSO needed to achieve a specific molar concentration, use the following formula:

$$\text{Volume (mL)} = (\text{Mass (mg)} / 306.32 \text{ g/mol}) / (\text{Concentration (mM)} / 1000)$$

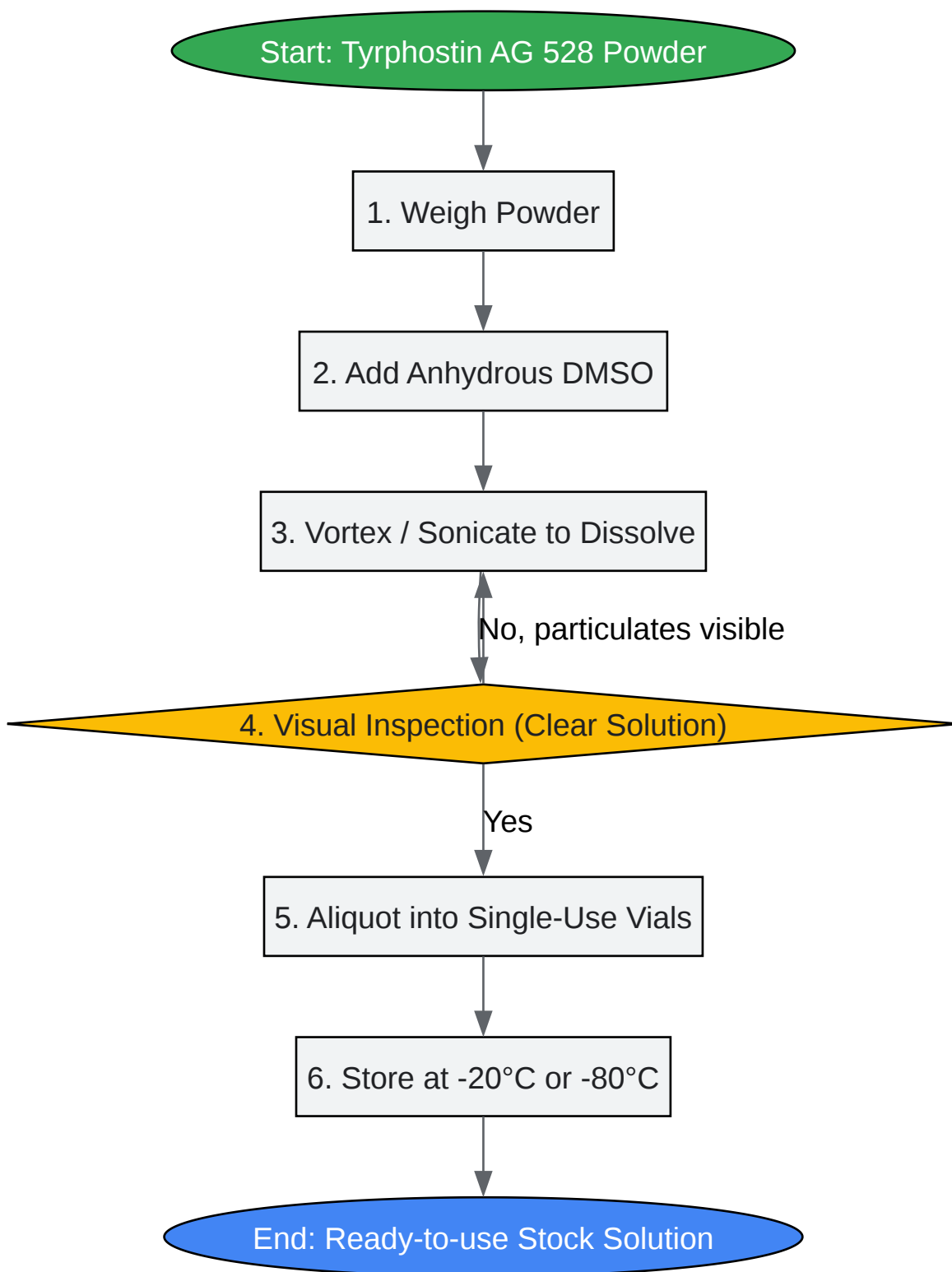
Signaling Pathway and Experimental Workflow

Tyrphostin AG 528 exerts its inhibitory effects on the EGFR and ErbB2/HER2 signaling pathways, which are critical in regulating cell proliferation, survival, and differentiation. Dysregulation of these pathways is a hallmark of many cancers.



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Caption: Inhibition of EGFR and ErbB2/HER2 signaling by **Tyrphostin AG 528**.



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